

Essential Safety and Handling Guide for Re 80 (Synthetic Retinoid)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Re 80

Cat. No.: B1679242

[Get Quote](#)

Disclaimer: "Re 80" is identified as a synthetic retinoid used as an anti-angiogenic agent in research environments.[\[1\]](#)[\[2\]](#) A specific Safety Data Sheet (SDS) for Re 80 is not publicly available. The following guidance is based on the established safety protocols for handling other potent synthetic retinoids, such as all-trans-retinoic acid. Researchers must consult their institution's safety officer and the specific documentation provided by the supplier before handling this compound.

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of Re 80.

Hazard Identification and Personal Protective Equipment (PPE)

Synthetic retinoids are potent compounds that require careful handling to prevent exposure. The primary hazards include skin and eye irritation, potential reproductive toxicity, and harm if swallowed.[\[3\]](#)[\[4\]](#) Due to their potency, a comprehensive PPE strategy is mandatory.

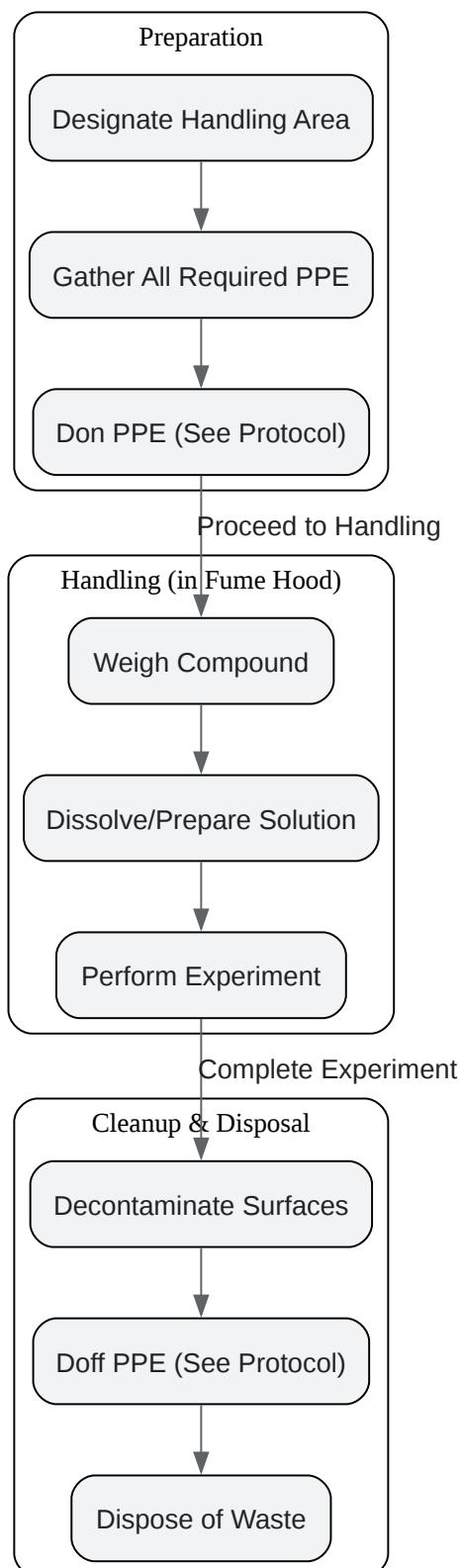
Summary of Required Personal Protective Equipment

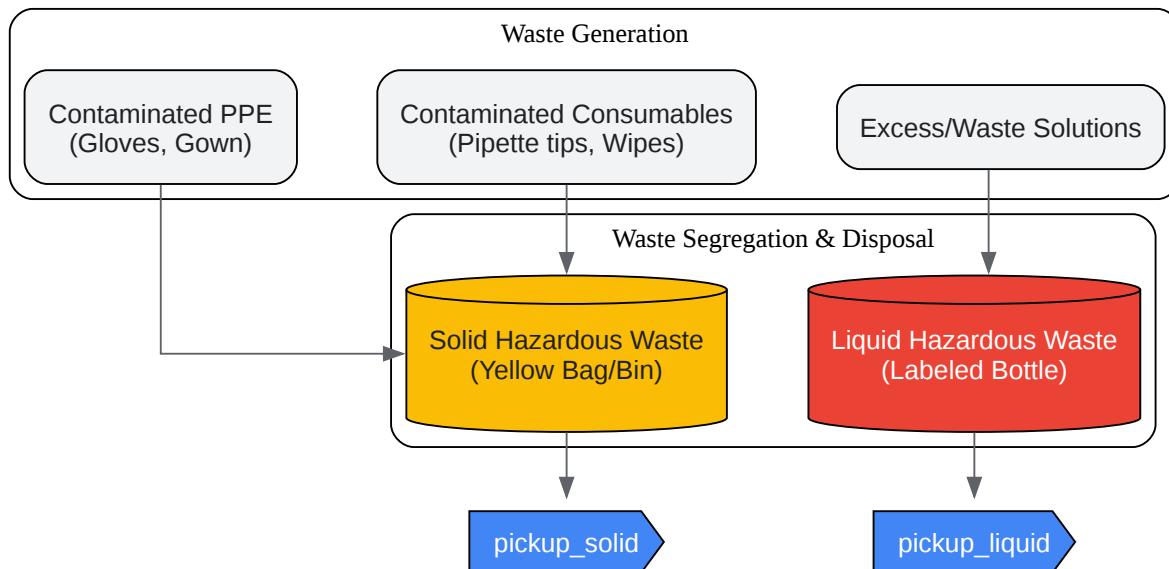
PPE Component	Specification	Purpose
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection against potential tears or contamination during doffing.
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields or splash goggles. A face shield is required if there is a splash hazard.	Protects eyes from dust particles and splashes.
Body Protection	A disposable, solid-front, back-closing gown that is resistant to chemical permeation.	Protects against skin contamination from spills or aerosols.
Respiratory Protection	An N95 respirator or higher, especially when handling the powder form outside of a certified chemical fume hood.	Prevents inhalation of aerosolized particles.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict, procedural workflow is critical to minimize the risk of exposure when handling **Re 80**.

Experimental Workflow for Handling **Re 80**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Synthetic retinoid acid analogs: handling and characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Re 80 (Synthetic Retinoid)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1679242#personal-protective-equipment-for-handling-re-80>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com